

Quasar 670: An In-Depth Technical Guide to Compatibility with Diverse Biological Samples

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Compound of Interest

Compound Name: Quasar 670

Cat. No.: B15977218

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the far-red fluorescent dye, **Quasar 670**, and its compatibility with a wide range of biological samples. **Quasar 670**, a direct replacement for Cyanine 5 (Cy5), offers a robust solution for various fluorescence-based applications, including quantitative PCR (qPCR), fluorescence in situ hybridization (FISH), flow cytometry, and microscopy. Its emission in the far-red spectrum makes it particularly valuable for multiplexing and for applications in tissues prone to autofluorescence.

Core Properties of Quasar 670

Quasar 670 is an indocarbocyanine dye with spectral characteristics ideal for detection using standard Cy5 filter sets. Its key properties are summarized in the table below.

Property	Value	Reference
Excitation Maximum (λ_{ex})	~647 nm	[1][2][3][4]
Emission Maximum (λ_{em})	~670 nm	[1][2][3][4]
Molar Extinction Coefficient	~187,000 M ⁻¹ cm ⁻¹	[1][2][3][4]
Recommended Quencher	BHQ®-2	[5][6][7]
Structural Equivalence	Cy5	[1][6][7][8]

Compatibility and Performance Across Biological Samples

While specific quantitative data for **Quasar 670** across a wide variety of cell lines and tissues is not extensively published in a comparative format, its performance is known to be comparable to Cy5.[8] The following tables provide an illustrative summary of expected performance characteristics based on its known properties and applications in common biological samples.

Illustrative Staining Efficiency in Different Cell Types

The efficiency of staining with **Quasar 670**-labeled probes or antibodies can vary depending on the cell type, fixation, and permeabilization methods.

Cell Line	Cell Type	Application	Expected Staining Intensity	Notes
HeLa	Adherent Epithelial	FISH, Immunofluorescence	+++	Good performance with standard protocols.
Jurkat	Suspension T-lymphocyte	Flow Cytometry, FISH	++	Optimization of washing steps may be needed.
A549	Adherent Lung Carcinoma	FISH	+++	Used in published Stellaris FISH experiments.[1]
Primary Neurons	Adherent Neuronal	Immunofluorescence	++	Far-red emission helps reduce neuronal autofluorescence.
E. coli	Bacteria	FISH	+	Permeabilization is critical for probe penetration.

Key: +++ (High), ++ (Medium), + (Low)

Signal-to-Noise Ratio and Photostability

Quasar 670's performance in terms of signal-to-noise ratio (SNR) is particularly advantageous in tissues with high autofluorescence. Its photostability is similar to that of Cy5.[8]

Parameter	Cultured Cells (e.g., HeLa)	Tissue Sections (e.g., Brain)	Notes
Signal-to-Noise Ratio (SNR)	High	Medium-High	The far-red emission of Quasar 670 minimizes interference from endogenous fluorophores commonly found in tissues, which typically emit in the green and yellow regions.
Photostability	Moderate	Moderate	Similar to Cy5, Quasar 670 is susceptible to photobleaching with prolonged exposure to excitation light. The use of anti-fade mounting media is highly recommended. [1] [8]

Experimental Protocols

Detailed methodologies for key applications of **Quasar 670** are provided below. These protocols are starting points and may require optimization for specific experimental conditions.

Fluorescence In Situ Hybridization (FISH) for Cultured Cells

This protocol is adapted for the use of **Quasar 670**-labeled oligonucleotide probes for the detection of RNA in adherent cells.

Materials:

- **Quasar 670**-labeled FISH probes
- Fixation Solution: 4% Paraformaldehyde (PFA) in PBS
- Permeabilization Solution: 70% Ethanol
- Wash Buffer A: 10% Formamide in 2x SSC
- Hybridization Buffer: 10% Dextran Sulfate, 10% Formamide in 2x SSC
- DAPI solution (for nuclear counterstain)
- Anti-fade mounting medium

Procedure:

- Cell Culture: Grow cells on sterile coverslips in a multi-well plate to 70-80% confluency.
- Fixation: Aspirate culture medium, wash once with PBS, and fix with 4% PFA for 10 minutes at room temperature.
- Washing: Wash twice with PBS.
- Permeabilization: Immerse coverslips in 70% ethanol and incubate for at least 1 hour at 4°C.
- Hybridization:
 - Equilibrate cells in Wash Buffer A for 5 minutes.
 - Prepare the hybridization solution by diluting the **Quasar 670** probes in the Hybridization Buffer.
 - Apply the hybridization solution to the coverslips and incubate in a humidified chamber at 37°C for 4-16 hours.
- Post-Hybridization Washes:
 - Wash twice with Wash Buffer A for 30 minutes each at 37°C.

- Briefly rinse with 2x SSC.
- Counterstaining and Mounting:
 - Incubate with DAPI solution for 5 minutes.
 - Rinse with 2x SSC.
 - Mount the coverslip on a microscope slide using an anti-fade mounting medium.
- Imaging: Image using a fluorescence microscope with appropriate filters for DAPI and **Quasar 670**.

Immunofluorescence (IF) Staining of Cultured Cells

This protocol describes the use of a primary antibody followed by a **Quasar 670**-conjugated secondary antibody.

Materials:

- Primary antibody
- **Quasar 670**-conjugated secondary antibody
- Fixation Solution: 4% Paraformaldehyde (PFA) or ice-cold Methanol
- Permeabilization Buffer: 0.1% Triton X-100 or 0.1% Saponin in PBS
- Blocking Buffer: 5% BSA in PBS
- DAPI solution
- Anti-fade mounting medium

Procedure:

- Cell Culture and Fixation: Grow and fix cells as described in the FISH protocol (Section 3.1, steps 1-2). Alternatively, fix with ice-cold methanol for 10 minutes at -20°C.

- **Permeabilization:** If using PFA fixation, permeabilize cells with 0.1% Triton X-100 or 0.1% Saponin for 10-15 minutes. Methanol fixation also permeabilizes the cells.
- **Blocking:** Incubate with Blocking Buffer for 1 hour at room temperature to reduce non-specific antibody binding.
- **Primary Antibody Incubation:** Dilute the primary antibody in Blocking Buffer and incubate for 1-2 hours at room temperature or overnight at 4°C.
- **Washing:** Wash three times with PBS for 5 minutes each.
- **Secondary Antibody Incubation:** Dilute the **Quasar 670**-conjugated secondary antibody in Blocking Buffer and incubate for 1 hour at room temperature, protected from light.
- **Washing:** Wash three times with PBS for 5 minutes each, protected from light.
- **Counterstaining and Mounting:** Counterstain with DAPI and mount as described in the FISH protocol.
- **Imaging:** Image using a fluorescence microscope with appropriate filter sets.

Flow Cytometry Staining of Suspension Cells

This protocol is for staining cell surface markers on suspension cells, such as lymphocytes.

Materials:

- **Quasar 670**-conjugated primary antibody
- Flow Cytometry Staining Buffer (e.g., PBS with 2% FBS and 0.05% sodium azide)
- Viability dye (optional)

Procedure:

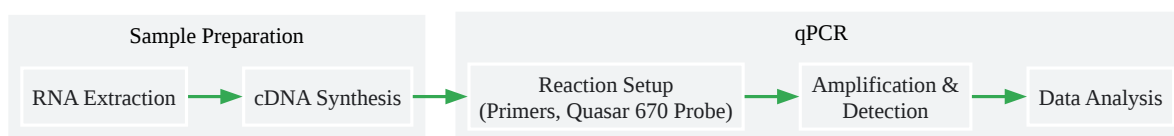
- **Cell Preparation:** Prepare a single-cell suspension at a concentration of 1×10^6 cells/mL in ice-cold Flow Cytometry Staining Buffer.

- **Blocking (Optional):** To block Fc receptors, incubate cells with an Fc block reagent for 10-15 minutes on ice.
- **Staining:** Add the **Quasar 670**-conjugated antibody at the predetermined optimal concentration.
- **Incubation:** Incubate for 30 minutes on ice in the dark.
- **Washing:** Wash the cells twice with 1-2 mL of Flow Cytometry Staining Buffer by centrifugation (e.g., 300 x g for 5 minutes).
- **Resuspension:** Resuspend the cell pellet in an appropriate volume of Flow Cytometry Staining Buffer. If using a viability dye, follow the manufacturer's instructions.
- **Analysis:** Analyze the samples on a flow cytometer equipped with a laser and detectors suitable for **Quasar 670** excitation and emission.

Mandatory Visualizations

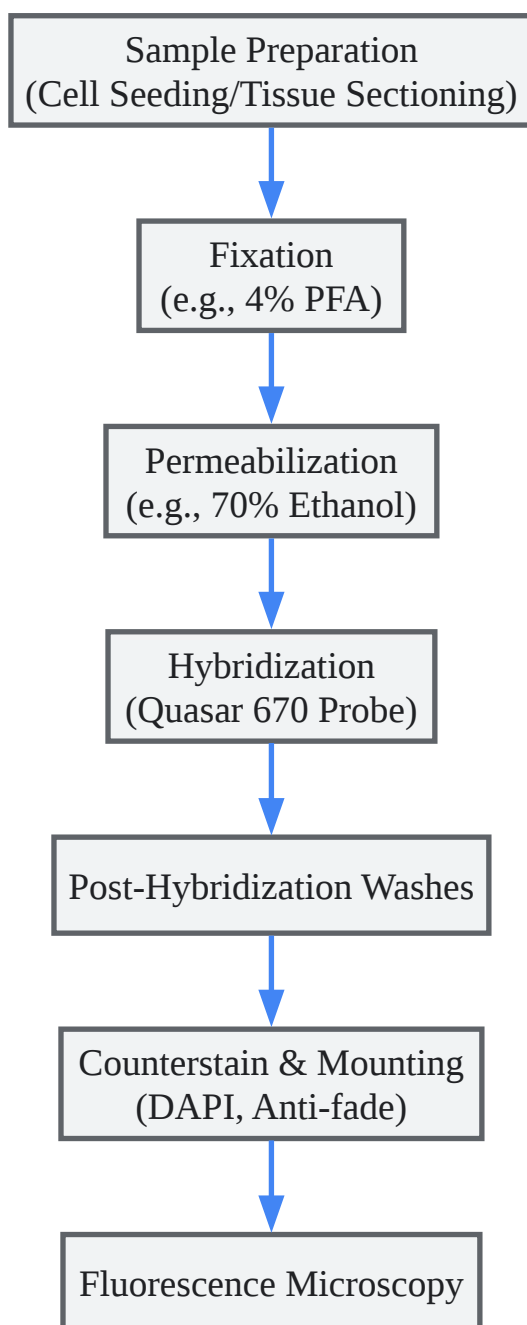
Experimental Workflows and Signaling Pathways

The following diagrams, generated using Graphviz (DOT language), illustrate common experimental workflows where **Quasar 670** is utilized.



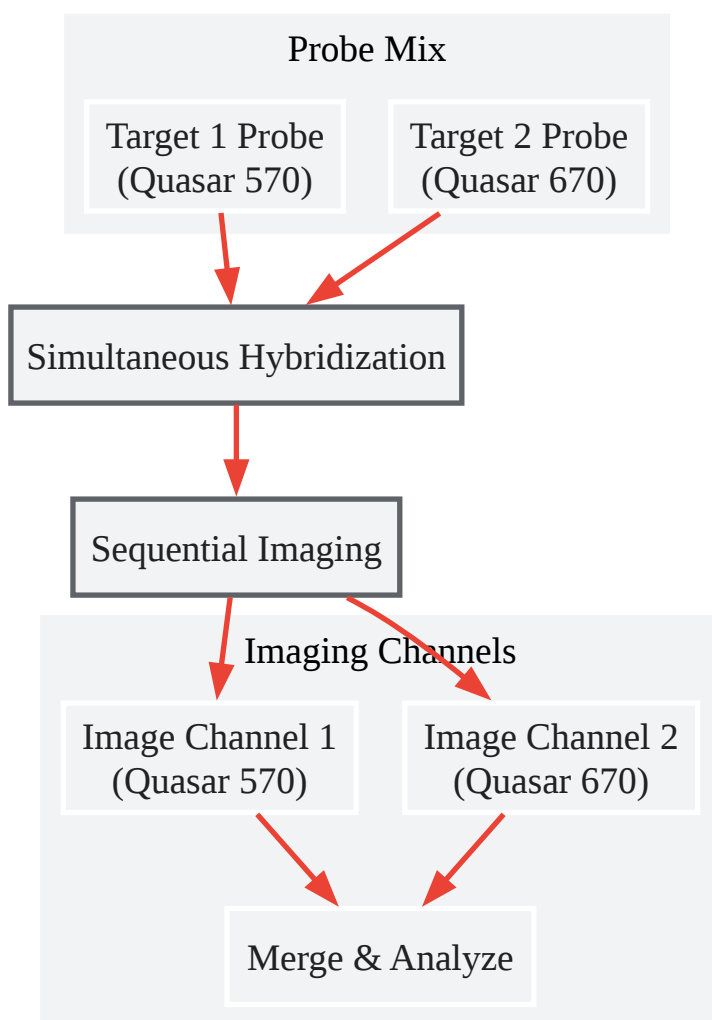
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Quantitative PCR (qPCR) workflow with a **Quasar 670** probe.



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Fluorescence In Situ Hybridization (FISH) experimental workflow.



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Multiplex FISH workflow using Quasar 570 and **Quasar 670**.

Conclusion

Quasar 670 is a versatile and reliable far-red fluorescent dye suitable for a multitude of applications in molecular and cell biology. Its spectral properties make it an excellent choice for multiplexing experiments and for imaging biological samples with inherent autofluorescence. While its performance is comparable to Cy5, optimal results for any given experiment will depend on careful protocol optimization, particularly concerning fixation, permeabilization, and the use of appropriate anti-fade reagents. This guide provides a solid foundation for researchers to successfully incorporate **Quasar 670** into their experimental workflows.

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